

Physical properties of 2,2,2-Trifluoroethyl triflate

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Compound of Interest

Compound Name:	2,2,2-Trifluoroethyl trichloromethanesulfonate
Cat. No.:	B1293860

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An In-Depth Technical Guide to 2,2,2-Trifluoroethyl Triflate: Properties, Synthesis, and Applications

Introduction

2,2,2-Trifluoroethyl trifluoromethanesulfonate, commonly known as 2,2,2-Trifluoroethyl triflate (TFET), is a highly reactive and versatile reagent in modern organic synthesis.^[1] Its significance lies in its capacity to act as a potent electrophilic source of the 2,2,2-trifluoroethyl group (-CH₂CF₃).^{[2][3]} The incorporation of this moiety into organic molecules can profoundly alter their physical and biological properties, including lipophilicity, metabolic stability, and binding affinity.^[2] This guide provides a comprehensive overview of the core physical properties, synthesis, reactivity, and safe handling of TFET, tailored for professionals in chemical research and drug development.

Chemical Identity and Core Physical Properties

2,2,2-Trifluoroethyl triflate is a colorless to pale yellow liquid under standard conditions.^{[1][4]} Its structure features a 2,2,2-trifluoroethyl group linked to a trifluoromethanesulfonate (triflate) group, one of the best known leaving groups in nucleophilic substitution reactions. This structural arrangement is the source of its high reactivity.^[2]

Table 1: Core Physical and Chemical Properties of 2,2,2-Trifluoroethyl Triflate

Property	Value	Source(s)
CAS Number	6226-25-1	[3] [4] [5]
Molecular Formula	C ₃ H ₂ F ₆ O ₃ S	[5] [6]
Molecular Weight	232.10 g/mol	[3] [6]
Appearance	Colorless to light yellow clear liquid	[4] [7]
Density	1.61 - 1.611 g/mL at 25 °C	[4] [5]
Boiling Point	91 °C	[4]
Refractive Index	n _{20/D} 1.306 - 1.31	[4]
Solubility	Slightly soluble in water	[8]

Reactivity and Mechanism of Action

The utility of TFET stems from the exceptional leaving group ability of the trifluoromethanesulfonate (triflate) anion (CF₃SO₃⁻). The triflate group is highly stabilized by resonance, making it very weakly basic and thus easily displaced. This, combined with the electron-withdrawing nature of the adjacent trifluoromethyl group, renders the methylene carbon (-CH₂-) highly electrophilic and susceptible to nucleophilic attack.

This reactivity makes TFET an invaluable reagent for introducing the trifluoroethyl group into a wide range of substrates, a process known as trifluoroethylation.[\[9\]](#) This transformation is crucial in medicinal chemistry, as the trifluoroethyl motif can enhance the metabolic stability and lipophilicity of drug candidates, thereby improving their pharmacokinetic profiles.[\[2\]](#)[\[4\]](#)

Caption: General mechanism for nucleophilic substitution using TFET.

Key Applications in Research and Development

The unique properties of TFET facilitate its use in several critical areas of chemical synthesis:

- Pharmaceutical Development: It is instrumental in synthesizing novel pharmaceutical compounds where the trifluoroethyl group is incorporated to enhance bioavailability and

therapeutic efficacy.[4]

- Fluorinated Amino Acid Synthesis: TFET is a key reagent for creating non-natural, fluorinated amino acids, which are used to build peptides with increased resistance to enzymatic degradation.[2][3]
- Agrochemicals: The introduction of the trifluoroethyl group is a common strategy in the development of new pesticides and herbicides.[2]
- Materials Science: It is used to create fluorinated polymers and coatings that exhibit superior chemical resistance and thermal stability.[4]

Synthesis Protocol

2,2,2-Trifluoroethyl triflate is typically synthesized by reacting 2,2,2-trifluoroethanol with trifluoromethanesulfonic anhydride.[10][11] The anhydride acts as a powerful triflating agent for the alcohol.

Caption: Workflow for the synthesis of 2,2,2-Trifluoroethyl Triflate.

Experimental Methodology

The following is a representative laboratory-scale procedure:

- Setup: Equip a 100-mL flask with a magnetic stirrer, thermometer, nitrogen inlet, and a reflux condenser.[11]
- Charging Reactants: In a nitrogen atmosphere, charge the flask with 25 mL (0.342 moles) of 2,2,2-trifluoroethanol, followed by the slow addition of 50 mL (0.297 moles) of trifluoromethanesulfonic anhydride.[11]
- Initial Reaction: Stir the mixture at room temperature for 30 minutes under a nitrogen atmosphere.[11]
- Reflux: Heat the mixture to reflux and maintain for 3 hours.[11]
- Isolation: After cooling, the desired product, 2,2,2-trifluoroethyl trifluoromethanesulfonate, is isolated via distillation.[11]

This procedure typically yields the product in good quantity (e.g., 50.3 g, 73% yield).[\[11\]](#)

Safety, Handling, and Storage

Due to its high reactivity and hazardous nature, 2,2,2-Trifluoroethyl triflate must be handled with stringent safety protocols.

Table 2: GHS Hazard Information

Hazard Class	GHS Statement(s)	Source(s)
Acute Toxicity	H301: Toxic if swallowed H330: Fatal if inhaled H332: Harmful if inhaled	[5] [12] [13]
Corrosion/Irritation	H314: Causes severe skin burns and eye damage	[5] [12]
Flammability	H225: Highly flammable liquid and vapor	[13]
Mutagenicity	H341: Suspected of causing genetic defects	[13]

Handling and Storage Recommendations

- Engineering Controls: Always handle this chemical within a certified chemical fume hood to avoid inhalation of vapors.[\[12\]](#) Eyewash stations and safety showers must be readily accessible.[\[12\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, protective clothing, and chemical safety goggles or a face shield.[\[12\]](#)
- Storage: Store in a cool, dry, and well-ventilated area, typically refrigerated between 2°C and 8°C.[\[5\]](#) The compound is sensitive to moisture and air; therefore, it should be stored under an inert atmosphere, such as nitrogen.[\[5\]](#)[\[8\]](#)[\[12\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[\[12\]](#)

Conclusion

2,2,2-Trifluoroethyl triflate is a cornerstone reagent for the synthesis of complex fluorinated molecules. Its physical properties, particularly its liquid state and high reactivity, make it a convenient and powerful tool for trifluoroethylation. Understanding its properties, reactivity, and stringent safety requirements is paramount for its effective and safe utilization in the laboratory, empowering researchers to advance the fields of drug discovery, agrochemicals, and materials science.

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